Unveiling the Solid-State Architecture of Triphenylaluminum: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Aluminum, triphenyl-*
CAS No.:	*841-76-9*
Cat. No.:	*B1628552*

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This technical guide provides an in-depth analysis of the crystal structure of triphenylaluminum (TPA), a pivotal organoaluminum compound with significant applications in catalysis and organic synthesis. This document summarizes its dimeric and monomeric crystalline forms, details the experimental protocols for their characterization, and explores key reaction pathways where TPA plays a crucial role. All quantitative data is presented in structured tables for comparative analysis, and complex molecular and reaction pathway information is visualized through detailed diagrams.

Crystal Structure Analysis of Triphenylaluminum

Triphenylaluminum, in its unsolvated state, exists as a dimer, $[Al(C_6H_5)_3]_2$, in the solid phase. This dimeric structure is characterized by two aluminum centers bridged by the ipso-carbon atoms of two phenyl groups. In the presence of coordinating solvents like tetrahydrofuran (THF), TPA can form a monomeric adduct, triphenyl(tetrahydrofuran)aluminum(III), $[Al(C_6H_5)_3(THF)]$.

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Dimeric Triphenylaluminum: $[Al(C_6H_5)_3]_2$

The solid-state structure of dimeric triphenylaluminum reveals a centrosymmetric molecule with two aluminum atoms linked by two bridging phenyl groups. Each aluminum atom is also bonded to two terminal phenyl groups, resulting in a distorted tetrahedral coordination geometry around each aluminum center.

Table 1: Crystallographic Data for Dimeric Triphenylaluminum

Parameter	Value
Crystal System	Triclinic
Space Group	P-1
a (Å)	9.565[1]
b (Å)	10.813[1]
c (Å)	8.328[1]
α (°)	106.2[1]
β (°)	111.8[1]
γ (°)	102.3[1]
Z	1

Table 2: Selected Bond Lengths and Angles for Dimeric Triphenylaluminum

Bond/Angle	Length (Å) / Angle (°)
Al-C (bridging)	2.182[1]
Al-C (terminal)	1.958[1]
Al···Al distance	2.702[1]
Al-C-Al angle	76.5[1]

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Monomeric Triphenyl(tetrahydrofuran)aluminum(III): [Al(C6H5)3(THF)]

The coordination of a THF molecule disrupts the dimeric structure, leading to a monomeric species where the aluminum atom is four-coordinate, bonded to three phenyl groups and one oxygen atom from the THF ligand. The geometry around the aluminum center is a distorted tetrahedron.[2][3]

Table 3: Crystallographic Data for Triphenyl(tetrahydrofuran)aluminum(III)

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	9.649(2)[4]
b (Å)	12.966(3)[4]
c (Å)	16.038(4)[4]
β (°)	104.210(4)[4]
V (Å^3)	1945.1(8)[4]
Z	4

Table 4: Selected Bond Lengths and Angles for Triphenyl(tetrahydrofuran)aluminum(III)

Bond/Angle	Length (Å) / Angle (°)
Al-O	1.8972(13)[3]
Al-C	1.9783(18) - 1.9809(19)[3]
C-Al-C	113.25(7) - 116.27(8)[2][3]
O-Al-C	103.39(7) - 103.90(6)[2][3]

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Experimental Protocols

Synthesis and Crystallization

Crystals of dimeric triphenylaluminum can be obtained through the reaction of diphenylmercury with aluminum wool in a high-boiling aromatic solvent like xylene, followed by careful crystallization.

- Synthesis: Diphenylmercury is reacted with an excess of aluminum wool in sodium-dried xylene under an inert atmosphere (e.g., nitrogen). The mixture is refluxed for several hours.
- Isolation: After the reaction, the solvent is removed under vacuum. The solid residue is then extracted with diethyl ether in a Soxhlet apparatus.
- Crystallization: The ether extract, containing the triphenylaluminum etherate, is concentrated and cooled to induce crystallization of the etherate. The ether of crystallization is subsequently removed by heating the crystals under vacuum to yield pure, solvent-free triphenylaluminum.

Single crystals of the THF adduct are typically grown from a solution of triphenylaluminum in THF.

- Synthesis: Triphenylaluminum is dissolved in anhydrous THF under an inert atmosphere.
- Crystallization: Slow evaporation of the solvent or cooling of a saturated solution will yield colorless, single crystals of $[Al(C_6H_5)_3(THF)]$.

Single-Crystal X-ray Diffraction

The determination of the crystal structures involves the following general steps:

- Crystal Mounting: A suitable single crystal is selected under a microscope and mounted on a goniometer head.[5]
- Data Collection: The crystal is placed in a diffractometer equipped with an X-ray source (e.g., Mo Kα radiation) and a detector (e.g., CCD area detector). The crystal is rotated in the X-ray beam, and the diffraction pattern is recorded at a controlled temperature (e.g., 293 K).[5][6]

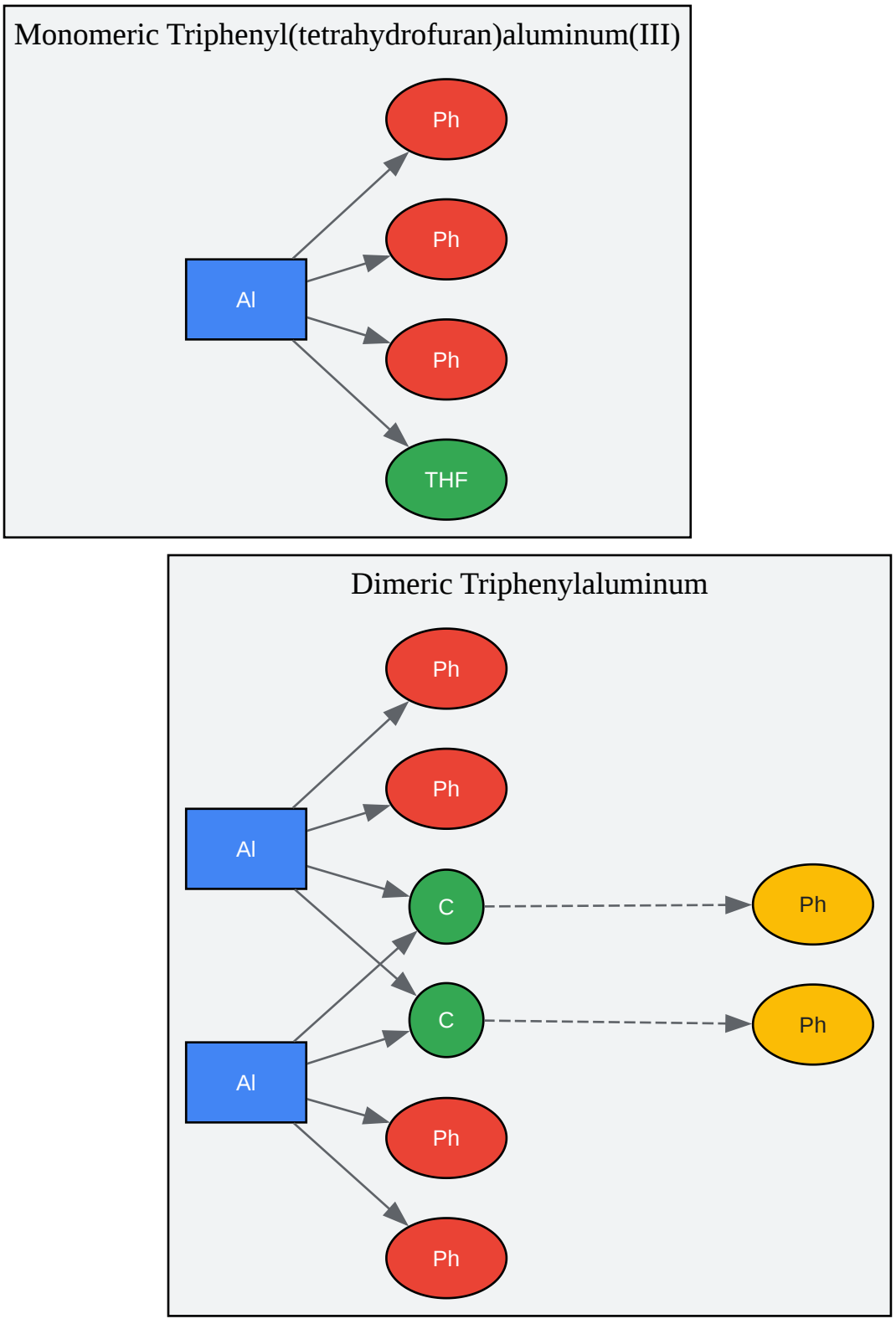
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- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods.[1] The atomic positions and displacement parameters are refined using full-matrix least-squares on F^2.[2]

Molecular Structures and Reaction Pathways

The following diagrams illustrate the molecular structure of triphenylaluminum and a key reaction pathway in which it participates.

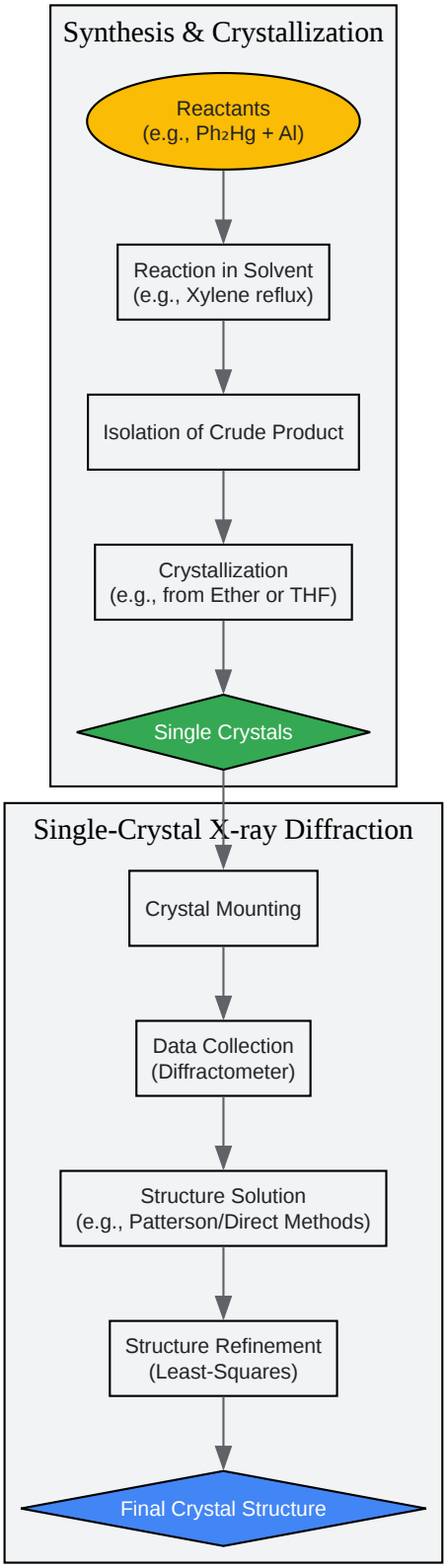
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Caption: Molecular structures of dimeric and monomeric triphenylaluminum.

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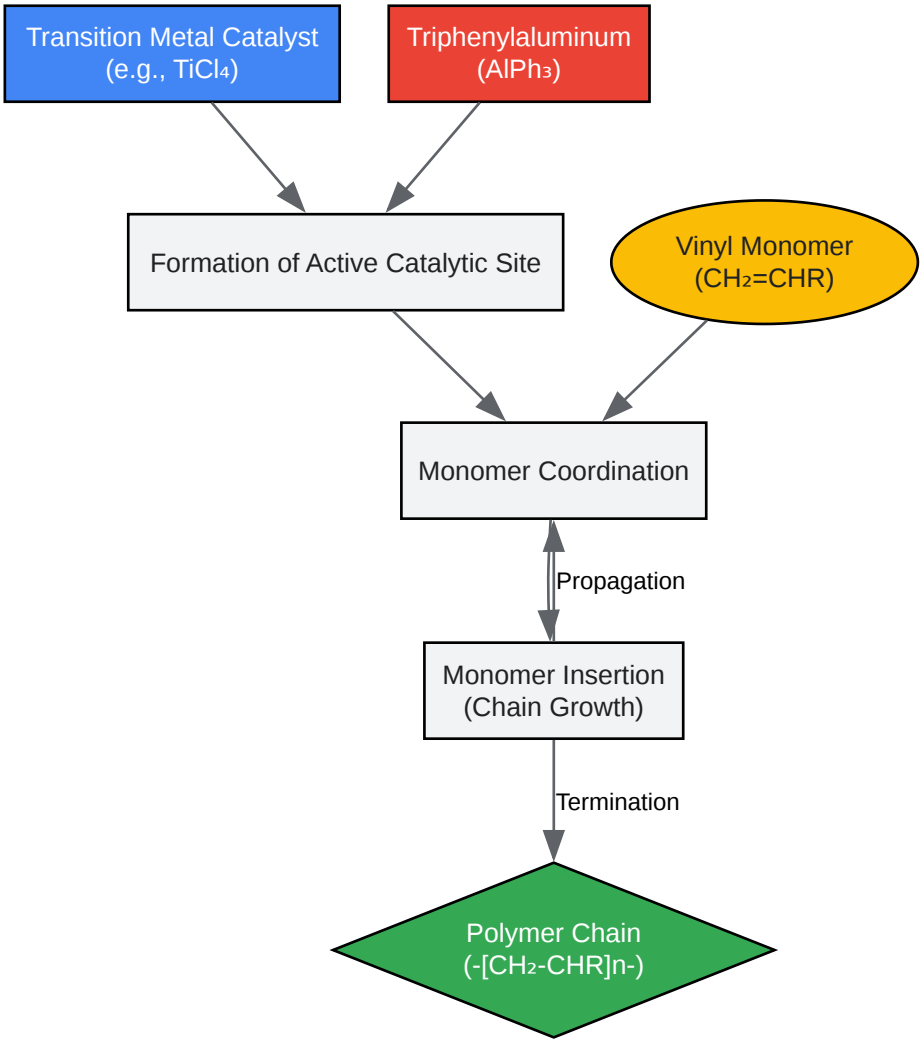


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Caption: General experimental workflow for crystal structure determination.

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Triphenylaluminum is a well-known co-catalyst in Ziegler-Natta polymerization of vinyl monomers.[7][8][9] The general mechanism involves the activation of a transition metal catalyst by the organoaluminum compound, followed by the coordination and insertion of the monomer into the growing polymer chain.



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Caption: Simplified Ziegler-Natta polymerization pathway.

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